

# An In-depth Technical Guide on 4-Methoxy-pyridine-2-carboxylic acid hydrazide

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## Compound of Interest

Compound Name: **4-Methoxypicolinohydrazide**

Cat. No.: **B1313614**

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## Introduction

4-Methoxy-pyridine-2-carboxylic acid hydrazide, also known as **4-methoxypicolinohydrazide**, is a heterocyclic organic compound.<sup>[1]</sup> Its structure, featuring a pyridine ring substituted with a methoxy group and a hydrazide functional group, makes it a valuable building block in medicinal chemistry and drug discovery. Hydrazides and their derivatives are known to exhibit a wide range of biological activities, including antibacterial, antifungal, and antitubercular properties. This guide provides a comprehensive overview of the known properties, synthesis, and potential applications of 4-Methoxy-pyridine-2-carboxylic acid hydrazide, with a focus on technical details relevant to research and development.

## Physicochemical Properties

Detailed experimental data for 4-Methoxy-pyridine-2-carboxylic acid hydrazide is not extensively available in published literature. However, based on its chemical structure and data from commercial suppliers, the following properties can be summarized.

| Property          | Value   | Source                                  |
|-------------------|---|---|
| Molecular Formula | C <sub>7</sub> H <sub>9</sub> N <sub>3</sub> O <sub>2</sub> | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Weight  | 167.17 g/mol  | <a href="#">[1]</a> <a href="#">[2]</a> |
| CAS Number        | 187973-33-0   |   |
| Appearance        | Solid (form)  | <a href="#">[1]</a>                     |
| Melting Point     | Not reported  |   |
| Boiling Point     | Not reported  |   |
| Solubility        | Not reported  |   |
| pKa               | Not reported  |   |

Note: The lack of publicly available, experimentally determined data for properties such as melting point, boiling point, and solubility necessitates that these be determined empirically for any specific application.

## Synthesis and Reactivity

The synthesis of 4-Methoxy-pyridine-2-carboxylic acid hydrazide typically proceeds via the reaction of a corresponding ester, such as methyl 4-methoxy-pyridine-2-carboxylate, with hydrazine hydrate. This is a standard and widely used method for the preparation of hydrazides.

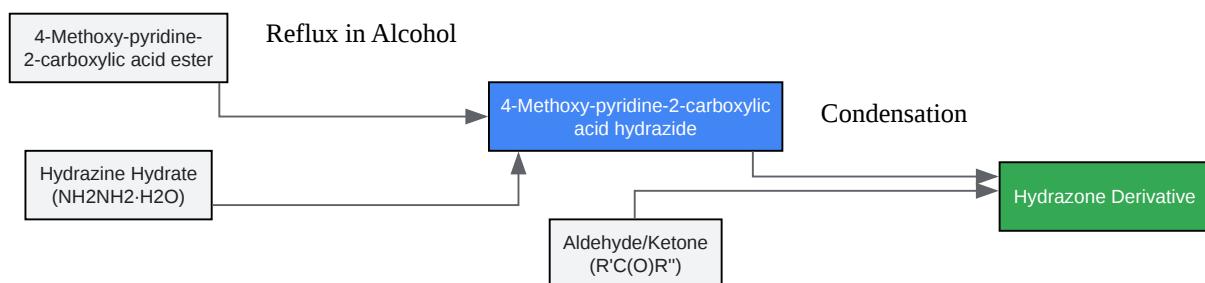
A general experimental protocol for this type of reaction is as follows:

## Experimental Protocol: Synthesis of a Hydrazide from an Ester

- Reaction Setup: A solution of the starting ester (1 equivalent) in a suitable solvent, such as ethanol or methanol, is prepared in a round-bottom flask equipped with a reflux condenser and a magnetic stirrer.
- Addition of Hydrazine Hydrate: Hydrazine hydrate (typically a molar excess, e.g., 3-5 equivalents) is added to the solution.

- **Reaction Conditions:** The reaction mixture is heated to reflux and maintained at this temperature for a period ranging from a few hours to overnight. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up and Purification:** Upon completion, the reaction mixture is cooled to room temperature. The solvent is typically removed under reduced pressure. The resulting crude product can then be purified by recrystallization from a suitable solvent (e.g., ethanol, methanol, or water) to yield the pure hydrazide.

The hydrazide functional group is a versatile synthon in organic chemistry. It can undergo a variety of reactions, most notably condensation with aldehydes and ketones to form hydrazone derivatives. These hydrazone derivatives are often the basis for the synthesis of more complex heterocyclic systems and are frequently investigated for their biological activities.



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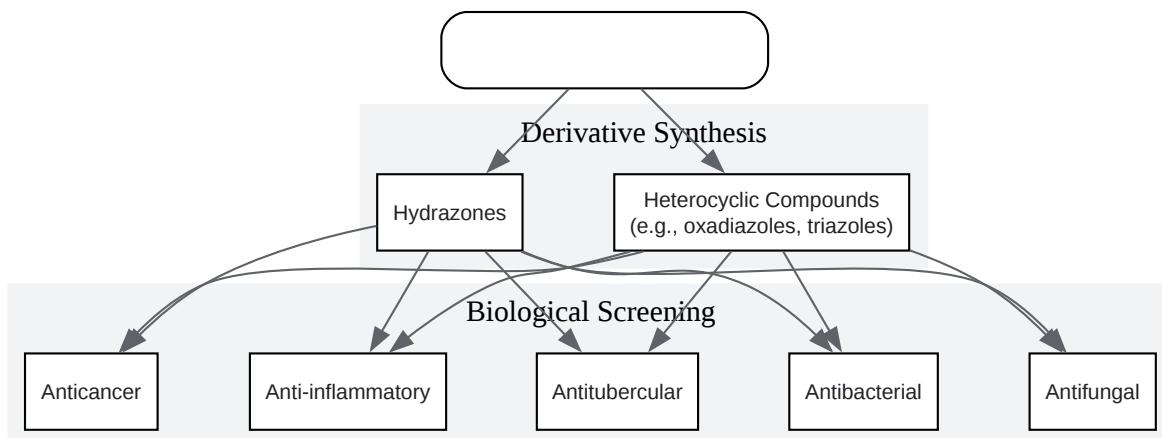
**Figure 1:** General synthesis pathway for 4-Methoxy-pyridine-2-carboxylic acid hydrazide and its subsequent reaction to form hydrazone derivatives.

## Potential Biological Activities and Applications

While no specific biological activities have been reported for 4-Methoxy-pyridine-2-carboxylic acid hydrazide itself, the broader class of pyridine carboxylic acid hydrazides and their hydrazone derivatives are known to possess a wide range of pharmacological properties. These include:

- **Antitubercular Activity:** Isoniazid, a hydrazide of isonicotinic acid, is a frontline drug for the treatment of tuberculosis. The structural similarity suggests that derivatives of 4-Methoxy-pyridine-2-carboxylic acid hydrazide could be investigated for similar activity.
- **Antibacterial and Antifungal Activity:** Many hydrazone derivatives of various heterocyclic carboxylic acid hydrazides have demonstrated potent activity against a range of bacterial and fungal strains.
- **Anticancer Activity:** Some studies have reported on the anticancer potential of pyridine-based hydrazone compounds.
- **Anti-inflammatory and Analgesic Activity:** These activities have also been observed in this class of compounds.

The methoxy substituent on the pyridine ring can influence the compound's lipophilicity and electronic properties, which in turn can modulate its biological activity and pharmacokinetic profile. Therefore, 4-Methoxy-pyridine-2-carboxylic acid hydrazide serves as a key intermediate for the synthesis of novel compounds for screening in various drug discovery programs.



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**Figure 2:** Workflow illustrating the use of 4-Methoxy-pyridine-2-carboxylic acid hydrazide as a core structure for generating diverse derivatives for biological screening.

## Safety Information

Based on available supplier data, 4-Methoxy-pyridine-2-carboxylic acid hydrazide is classified with the GHS07 pictogram and has a "Warning" signal word. The hazard statement H302 indicates that it is harmful if swallowed.<sup>[1]</sup> Standard laboratory safety precautions, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat, should be followed when handling this compound.

## Conclusion

4-Methoxy-pyridine-2-carboxylic acid hydrazide is a chemical intermediate with significant potential for the development of novel therapeutic agents. While specific experimental data for this compound is sparse in the public domain, its synthesis and reactivity follow well-established chemical principles for hydrazides. Its structural similarity to other biologically active pyridine hydrazides makes it an attractive starting material for medicinal chemistry research. Further investigation into the synthesis of its derivatives and their subsequent biological evaluation is warranted to explore its full potential in drug discovery. Researchers working with this compound should be prepared to determine its key physicochemical properties experimentally as part of their research and development process.

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## References

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